

Safe handling, storage, and disposal procedures for Dinitro-o-cresol

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Compound of Interest

Compound Name: *Dinitro-o-cresol*

Cat. No.: *B074238*

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Application Notes and Protocols for D-nitro-o-cresol (DNOC)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and disposal of 4,6-Dinitro-o-cresol (DNOC). Adherence to these protocols is critical to minimize risks associated with this highly toxic compound.

Safety and Toxicity Data

Dinitro-o-cresol is a highly toxic organic compound that can be absorbed through inhalation, skin contact, and ingestion.^{[1][2]} It is crucial to be aware of its toxicological properties to handle it safely. Acute and chronic exposure can lead to severe health effects, including increased metabolic rate, profuse sweating, headache, and in severe cases, coma and death.^{[3][4]}

Table 1: Quantitative Toxicity and Exposure Data for **Dinitro-o-cresol**

Parameter	Value	Species/Route	Reference
LD50 (Oral)	7 - 40 mg/kg	Rat	
21 mg/kg	Mouse		
LD50 (Dermal)	200 mg/kg	Rat	
1 g/kg	Rabbit		
ACGIH TLV-TWA	0.2 mg/m ³	Inhalation	[2]
OSHA PEL-TWA	0.2 mg/m ³	Inhalation	
NIOSH REL-TWA	0.2 mg/m ³	Inhalation	
NIOSH IDLH	5 mg/m ³	Inhalation	[5]
Lowest Observed Adverse Effect Level (LOAEL)	0.35 mg/kg/day	Human (Oral)	[6][7]
No Observed Adverse Effect Level (NOAEL)	8.4 mg/kg/day	Rat (Reduced body weight)	[6]

Safe Handling Procedures

Strict adherence to safety protocols is mandatory when handling DNOC.

2.1. Engineering Controls

- Ventilation: All work with DNOC must be conducted in a certified chemical fume hood with sufficient airflow.[8] Process enclosures or other engineering controls should be used to minimize airborne levels.[8]
- Safety Equipment: An eyewash station and an emergency shower must be readily accessible in the immediate work area.[8][9]

2.2. Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required for all personnel handling DNOC.[10][11]

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[9] Standard safety glasses are not sufficient.
- Skin Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[1] Natural rubber or Neoprene gloves are recommended.[9] All protective clothing should be removed before leaving the work area.[9]
- Respiratory Protection: If there is a risk of exceeding exposure limits or if dust is generated, a NIOSH-approved respirator must be used.[1] The specific type of respirator should be chosen based on the potential airborne concentration.

2.3. General Hygiene Practices

- Avoid inhalation, ingestion, and skin contact.[8]
- Do not eat, drink, or smoke in areas where DNOC is handled or stored.[1][9]
- Wash hands thoroughly with soap and water after handling DNOC and before leaving the laboratory.[8][9]
- Contaminated work clothing should not be taken home and should be laundered by trained personnel.[9]

Experimental Protocol: Preparation of a DNOC Solution

This protocol outlines the steps for safely preparing a stock solution of DNOC in a laboratory setting.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Verify that the eyewash station and emergency shower are unobstructed.
 - Don all required PPE as described in section 2.2.

- Decontaminate the work surface within the fume hood.
- Weighing the Compound:
 - Handle solid DNOC with care to avoid generating dust. If possible, use a pre-weighed amount to minimize handling.
 - If weighing is necessary, perform it within the fume hood on a tared weigh boat.
 - Carefully transfer the weighed DNOC to a suitable container for dissolution.
- Dissolution:
 - Slowly add the desired solvent to the container with the DNOC.
 - Use a magnetic stirrer or gentle agitation to dissolve the compound completely. Avoid splashing.
- Storage of Solution:
 - Transfer the prepared solution to a clearly labeled, tightly sealed container. The label should include the chemical name, concentration, date of preparation, and appropriate hazard symbols.
 - Store the solution according to the storage procedures outlined in section 4.
- Decontamination and Waste Disposal:
 - Thoroughly decontaminate all equipment used, including the balance, spatula, and glassware, with an appropriate solvent.
 - Dispose of all contaminated materials, including weigh boats, gloves, and disposable lab coats, as hazardous waste according to the disposal procedures in section 5.
 - Wipe down the work surface in the fume hood.
- Post-Procedure:
 - Remove PPE in the correct order to avoid cross-contamination.

- Wash hands thoroughly with soap and water.

Storage Procedures

Proper storage of DNOC is essential to prevent accidents and maintain its stability.

- Containers: Store in a tightly closed, original container.[\[8\]](#)[\[12\]](#)
- Location: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[8\]](#)
The storage area should be a locked poison room or cabinet.
- Incompatibilities: Keep DNOC away from strong oxidizing agents, strong bases, and metals.
[\[9\]](#)
- Conditions to Avoid: Avoid heat, shock, and friction, as dry DNOC is explosive.[\[2\]](#)[\[9\]](#) It is often supplied moistened with up to 10% water to reduce the explosion hazard.[\[9\]](#)

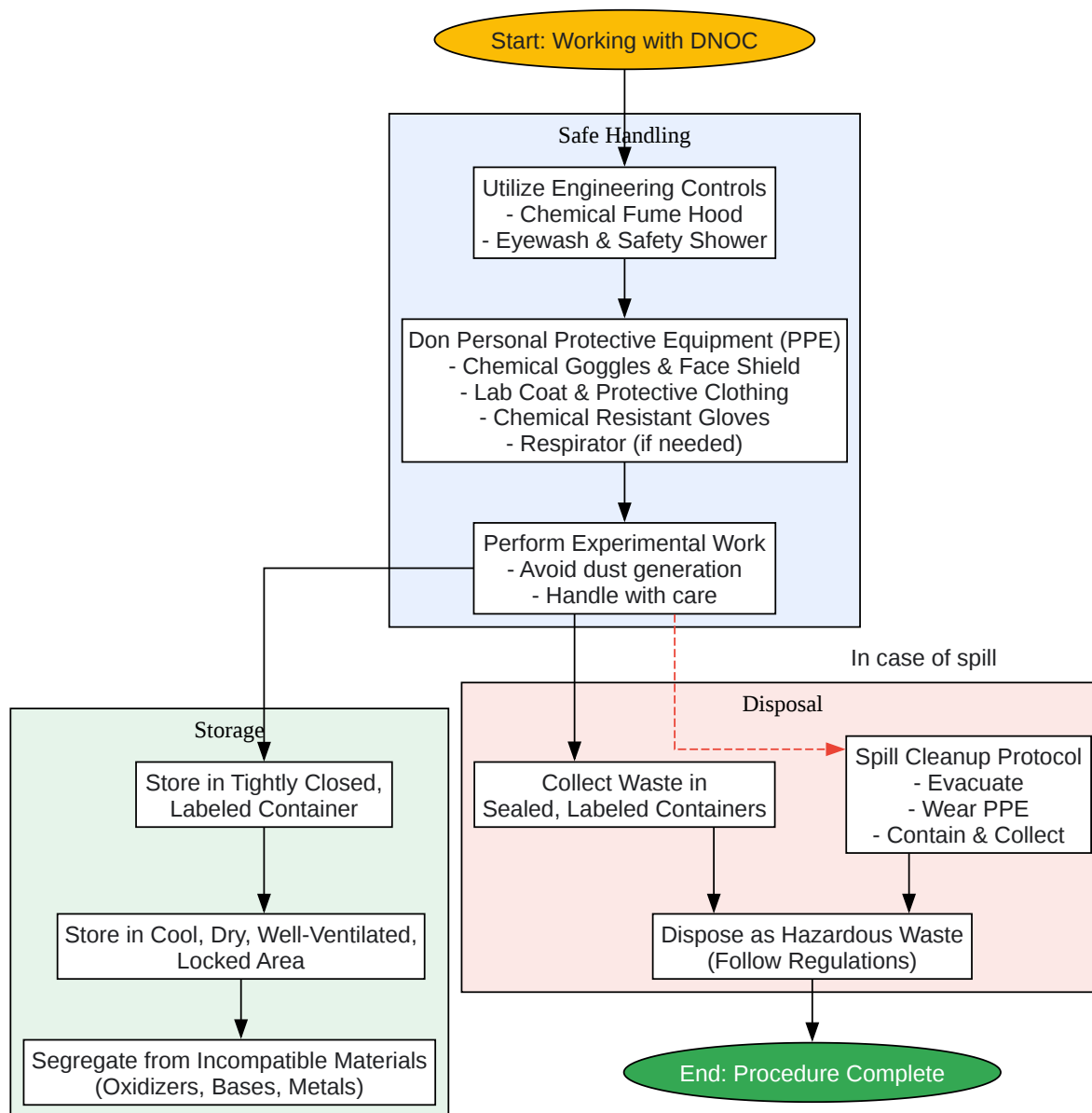
Disposal Procedures

DNOC and all contaminated materials must be disposed of as hazardous waste.

- Waste Collection: Collect all DNOC waste, including unused product and contaminated materials, in clearly labeled, sealed containers.[\[1\]](#)[\[9\]](#)
- Disposal Method: Disposal must be in accordance with all federal, state, and local regulations.[\[13\]](#) Controlled incineration with appropriate scrubbing and ash disposal facilities is a recommended method.[\[13\]](#)[\[14\]](#)
- Spill Cleanup:
 - In case of a spill, evacuate the area.[\[9\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[1\]](#)
 - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.[\[1\]](#) Moisten the spilled substance first to prevent dusting if appropriate.[\[1\]](#)

- For liquid spills, absorb with an inert material like vermiculite or sand and place in a sealed container for disposal.[9]
- Ventilate the area and wash the spill site after cleanup is complete.[9]

Diagrams



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Caption: Workflow for safe handling, storage, and disposal of **Dinitro-o-cresol**.

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